An In-depth Technical Guide to 4-(3-Chloro-4-methylphenyl)benzonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(3-Chloro-4-methylphenyl)benzonitrile*
CAS No.:	*1352318-49-0*
Cat. No.:	*B566816*

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Introduction

4-(3-Chloro-4-methylphenyl)benzonitrile is a biaryl nitrile compound characterized by a chlorinated and methylated phenyl ring linked to a benzonitrile moiety. This structure is of significant interest in medicinal chemistry and materials science, often serving as a key intermediate in the synthesis of more complex molecules. The presence of the nitrile group, a versatile functional group, allows for its conversion into various other functionalities such as amines, carboxylic acids, and tetrazoles, making it a valuable building block in drug discovery. This guide provides a comprehensive overview of its identifiers, physicochemical properties, a probable synthetic route based on established methodologies, and key analytical techniques for its characterization.

Chemical Identifiers and Properties

A clear identification of a chemical compound is fundamental for research and regulatory purposes. The primary identifiers and key physicochemical properties for **4-(3-Chloro-4-methylphenyl)benzonitrile** are summarized below.

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Identifier/Property	Value	Source(s)
CAS Number	1352318-49-0	[1][2]
Molecular Formula	$C_{14}H_{10}ClN$	[1][2]
Molecular Weight	227.69 g/mol	[1][2]
Canonical SMILES	CC1=CC(=C(C=C1)C2=CC=C(C=C2)C#N)Cl	Inferred
InChI Key	Inferred	Inferred
Appearance	Likely a white to off-white solid	Inferred from similar compounds
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.	Inferred

Synthetic Methodology: Suzuki-Miyaura Cross-Coupling

The synthesis of biaryl compounds like **4-(3-Chloro-4-methylphenyl)benzonitrile** is commonly achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a prominent and versatile method.[3] This reaction involves the coupling of an organoboron compound (boronic acid or ester) with an organohalide. For the synthesis of the target molecule, a plausible route involves the coupling of 4-cyanophenylboronic acid with 1-chloro-2-methyl-4-iodobenzene (or a similar halide).

Proposed Synthetic Workflow

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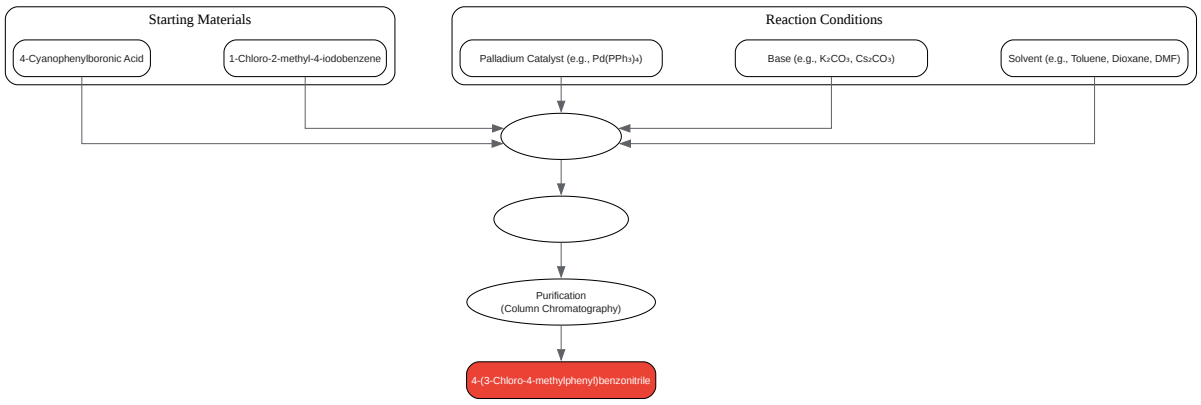

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Caption: Proposed Suzuki-Miyaura coupling workflow for the synthesis of **4-(3-Chloro-4-methylphenyl)benzonitrile**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on known Suzuki-Miyaura reactions for similar substrates and should be optimized for this specific transformation.

- Reaction Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-cyanophenylboronic acid (1.2 equivalents), 1-chloro-2-methyl-4-iodobenzene (1.0 equivalent), and a suitable base such as potassium carbonate (2.0 equivalents).

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- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Solvent and Catalyst Addition: Add a degassed solvent mixture, such as toluene/water or dioxane/water. To this mixture, add a palladium catalyst, for example, tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 0.05 equivalents).
- Reaction: Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute the mixture with water and extract with an organic solvent like ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

Analytical Characterization

The structural confirmation and purity assessment of **4-(3-Chloro-4-methylphenyl)benzonitrile** would rely on standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a complex pattern of aromatic protons. The methyl group would appear as a singlet, likely in the range of 2.3-2.5 ppm. The aromatic protons on both rings will exhibit characteristic splitting patterns (doublets, triplets, or multiplets) depending on their substitution.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the nitrile carbon (typically 110-120 ppm), the methyl carbon (around 20 ppm), and the aromatic carbons. The number of signals will correspond to the number of chemically non-equivalent carbons in the molecule.

Note: While specific NMR data for this compound is not readily available in the provided search results, data for similar structures like 4-chlorobenzonitrile can be used as a reference for

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expected chemical shift ranges.[4]

Mass Spectrometry (MS)

Mass spectrometry will be crucial for confirming the molecular weight of the compound. The ESI-MS spectrum should show a prominent ion corresponding to $[M+H]^+$ or $[M+Na]^+$. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) should be observable in the mass spectrum, providing further confirmation of the structure.

Gas Chromatography (GC)

Gas chromatography can be employed to assess the purity of the final product and to monitor the progress of the synthesis. A validated GC method would involve selecting an appropriate column and temperature program to achieve good separation of the product from starting materials and byproducts.[2]

Potential Applications in Drug Discovery and Materials Science

While specific biological activities for **4-(3-Chloro-4-methylphenyl)benzonitrile** are not widely reported, its structural motifs are present in molecules with diverse pharmacological properties. The nitrile group is a common pharmacophore and can act as a hydrogen bond acceptor or be a precursor to other functional groups.[5]

Workflow for Investigating Biological Activity

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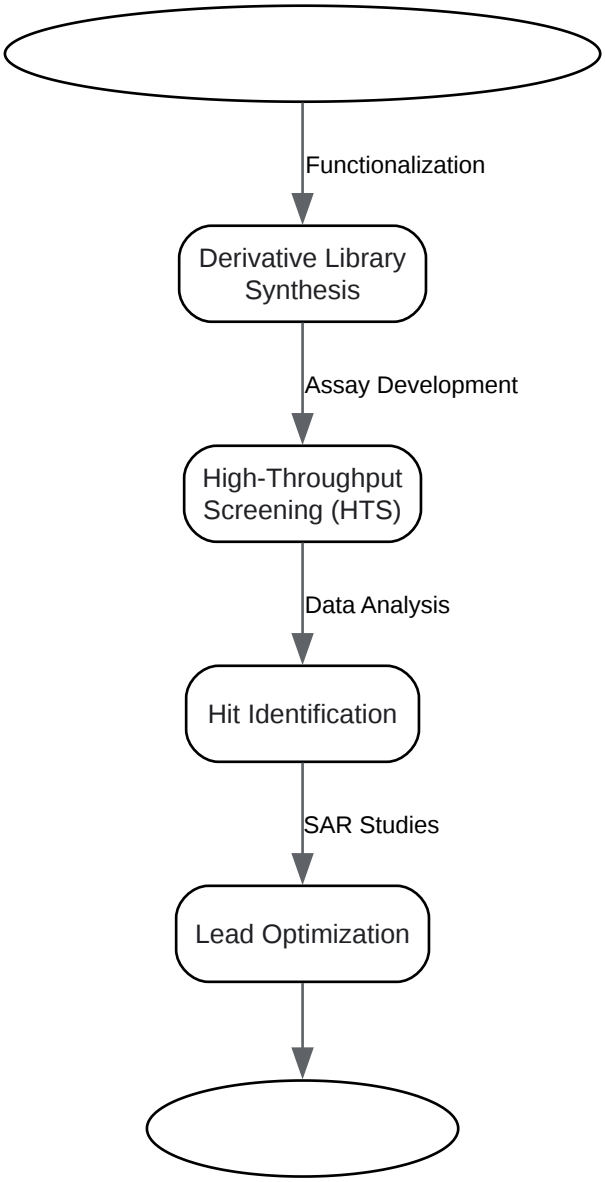

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Caption: A generalized workflow for exploring the biological potential of **4-(3-Chloro-4-methylphenyl)benzonitrile** in a drug discovery program.

Safety Information

This information is based on general knowledge of similar chemical compounds and a material safety data sheet (MSDS) should be consulted before handling.

- Handling: Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a fume hood.

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- Toxicity: The toxicity of this specific compound is not well-documented. However, nitrile-containing compounds can be toxic if ingested, inhaled, or absorbed through the skin.

- Storage: Store in a cool, dry place away from incompatible materials.

Conclusion

4-(3-Chloro-4-methylphenyl)benzonitrile is a valuable chemical intermediate with significant potential in synthetic chemistry. While detailed literature on this specific molecule is limited, its synthesis can be reliably approached using established methods like the Suzuki-Miyaura cross-coupling. The analytical techniques outlined in this guide provide a solid framework for its characterization and quality control. Further research into the biological activities of this compound and its derivatives could unveil novel applications in medicinal chemistry.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Chloro-4-methylphenyl)benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b566816/docs#an-in-depth-technical-guide-to-4-3-chloro-4-methylphenyl-benzonitrile]

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